

safe handling and storage procedures for 2-hydroxy-4-phenylthiazole

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Compound of Interest

Compound Name: 2-Hydroxy-4-phenylthiazole

Cat. No.: B186841

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Technical Support Center: 2-Hydroxy-4-phenylthiazole

This technical support guide provides essential information for the safe handling and storage of **2-hydroxy-4-phenylthiazole**, addressing common questions and concerns encountered by researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-hydroxy-4-phenylthiazole**?

A1: **2-Hydroxy-4-phenylthiazole** is classified as harmful if swallowed and causes serious eye irritation.^[1] It is important to handle this compound with care to avoid ingestion and eye contact.

Q2: What personal protective equipment (PPE) is required when working with **2-hydroxy-4-phenylthiazole**?

A2: To ensure safety, the following personal protective equipment (PPE) is recommended:

- Respiratory Protection: A dust mask (type N95 or equivalent).^[1]
- Eye Protection: Safety glasses with side-shields or goggles.^[1]

- Hand Protection: Compatible chemical-resistant gloves.[1]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[2]

Q3: How should I properly store **2-hydroxy-4-phenylthiazole**?

A3: Store **2-hydroxy-4-phenylthiazole** in a tightly closed container in a dry and well-ventilated place.[3] It is classified as a combustible solid, so it should be kept away from ignition sources.
[1]

Q4: What should I do in case of a spill?

A4: In the event of a spill, you should:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection, gloves, and eye protection.
- For dry spills, carefully sweep or scoop up the material, avoiding dust generation, and place it in a suitable container for disposal.
- For solutions, absorb the spill with an inert material (e.g., sand, diatomite) and collect it for disposal.[2]
- Clean the spill area thoroughly with a suitable solvent and then wash with soap and water.
- Prevent the spilled material from entering drains or waterways.

Q5: What is the correct first aid procedure for exposure to **2-hydroxy-4-phenylthiazole**?

A5:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.[2][3]

- Ingestion: If swallowed, rinse your mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[1][2]
- Inhalation: Move the exposed person to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[2]

Q6: Are there any known chemical incompatibilities with **2-hydroxy-4-phenylthiazole**?

A6: **2-hydroxy-4-phenylthiazole** should be kept away from strong oxidizing agents.[3]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₉ H ₇ NOS	[4]
Molecular Weight	177.22 g/mol	[1][4]
Melting Point	207-211 °C	[1]
Form	Solid	[1][4]
Hazard Codes	H302 (Harmful if swallowed), H319 (Causes serious eye irritation)	[1]
Storage Class	11 (Combustible Solids)	[1]

Experimental Protocols

Standard Handling Protocol

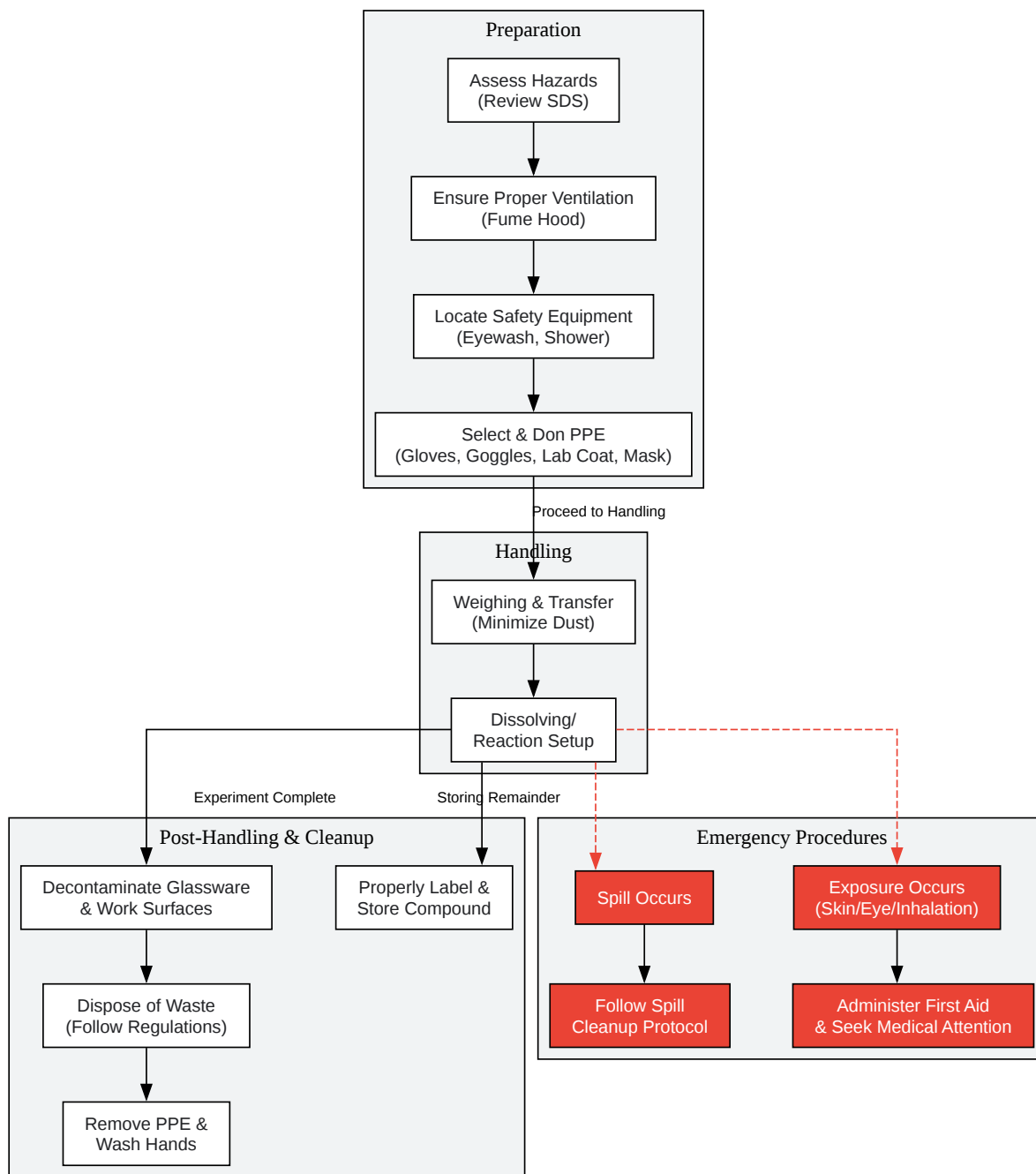
- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood. Confirm that a safety shower and eyewash station are readily accessible.
- Personal Protective Equipment (PPE): Don the required PPE: a lab coat, chemical-resistant gloves, safety goggles, and a dust mask.
- Weighing and Transfer: When weighing the solid, use a balance inside a ventilated enclosure if possible to minimize dust dispersion. Use a spatula for transfers. Avoid creating dust.

- **Dissolving:** When preparing solutions, add the solid to the solvent slowly while stirring to prevent splashing.
- **Post-Handling:** After handling, wash your hands thoroughly with soap and water. Clean all equipment and the work area. Dispose of contaminated gloves and other disposable materials in a designated waste container.

Spill Cleanup Protocol

- **Alert and Evacuate:** Alert others in the vicinity and evacuate the immediate area of the spill.
- **Ventilate:** Ensure the area is well-ventilated.
- **Don PPE:** Put on appropriate PPE, including a respirator, chemical-resistant gloves, and eye protection.
- **Containment:** For small dry spills, gently cover with an absorbent material to prevent dust from becoming airborne.
- **Collection:** Carefully sweep the contained material into a labeled waste container. Avoid generating dust.
- **Decontamination:** Clean the spill surface with a suitable solvent, followed by washing with soap and water.
- **Waste Disposal:** Dispose of the waste according to institutional and local regulations.

Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-hydroxy-4-phenylthiazole**.

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